

# Technical Guide: 4-Bromo-3-(trifluoromethoxy)phenol

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## Compound of Interest

Compound Name: 4-Bromo-3-(trifluoromethoxy)phenol

Cat. No.: B1287054

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CAS Number: 886499-93-0

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Bromo-3-(trifluoromethoxy)phenol**, a halogenated and fluorinated phenolic compound of interest in synthetic and medicinal chemistry. Due to the limited availability of detailed experimental data for this specific molecule in peer-reviewed literature, this guide combines information from chemical suppliers with established protocols for the synthesis and analysis of structurally related compounds.

## Chemical and Physical Properties

Quantitative data for **4-Bromo-3-(trifluoromethoxy)phenol** is primarily available from commercial suppliers. The following table summarizes its key chemical identifiers and physical properties.

Property	Value	Source
CAS Number	886499-93-0	[1][2][3][4][5][6][7]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrF <sub>3</sub> O <sub>2</sub>	[1][4]
Molecular Weight	257.00 g/mol	[4][6]
Appearance	Powder	[3]
Purity	≥97%	[5][6]
Storage	Room Temperature, Sealed in a dry place	[6]

## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-Bromo-3-(trifluoromethoxy)phenol** is not readily available in published literature, a plausible synthetic route can be devised based on general methods for the synthesis of substituted phenols and the trifluoromethoxylation of phenolic compounds. A potential multi-step synthesis is outlined below.

### General Synthetic Approach

A common strategy for synthesizing substituted phenols involves the modification of a pre-existing phenol or the construction of the aromatic ring. For **4-Bromo-3-(trifluoromethoxy)phenol**, a likely approach would involve the bromination of 3-(trifluoromethoxy)phenol.

#### Step 1: Synthesis of 3-(trifluoromethoxy)phenol

This intermediate can be synthesized through various methods, including the trifluoromethoxylation of 3-bromophenol followed by a subsequent reaction to introduce the hydroxyl group.

#### Step 2: Bromination of 3-(trifluoromethoxy)phenol

The regioselective bromination of the phenol is a critical step. The hydroxyl and trifluoromethoxy groups will direct the electrophilic substitution. The hydroxyl group is a strongly activating ortho-, para-director, while the trifluoromethoxy group is a deactivating meta-director. This would likely favor the introduction of the bromine atom at the position para to the hydroxyl group.

Illustrative Experimental Protocol (Adapted from general methods for phenol bromination):

- Materials:
  - 3-(trifluoromethoxy)phenol
  - N-Bromosuccinimide (NBS)
  - Acetonitrile ( $\text{CH}_3\text{CN}$ ) or Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
  - Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
  - Brine
  - Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Procedure:
  - Dissolve 3-(trifluoromethoxy)phenol (1.0 equivalent) in acetonitrile at room temperature.
  - Add N-Bromosuccinimide (1.1 equivalents) portion-wise to the solution.
  - Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
  - Upon completion, concentrate the reaction mixture under reduced pressure.
  - Redissolve the residue in dichloromethane and wash sequentially with saturated aqueous sodium bicarbonate solution and brine.
  - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate in vacuo.

- Purify the crude product by column chromatography on silica gel to afford **4-Bromo-3-(trifluoromethoxy)phenol**.

Note: This is a generalized protocol and would require optimization for this specific substrate.

## Safety and Handling

A Safety Data Sheet (SDS) for **4-Bromo-3-(trifluoromethoxy)phenol** provides the following hazard information.

Hazard Statement	Description
H302	Harmful if swallowed
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Spectral Data

Specific spectral data (NMR, IR, MS) for **4-Bromo-3-(trifluoromethoxy)phenol** is not widely published. However, chemical suppliers indicate that NMR data is available upon request for

certain batches.[6] Researchers procuring this compound should request the certificate of analysis for detailed spectral information.

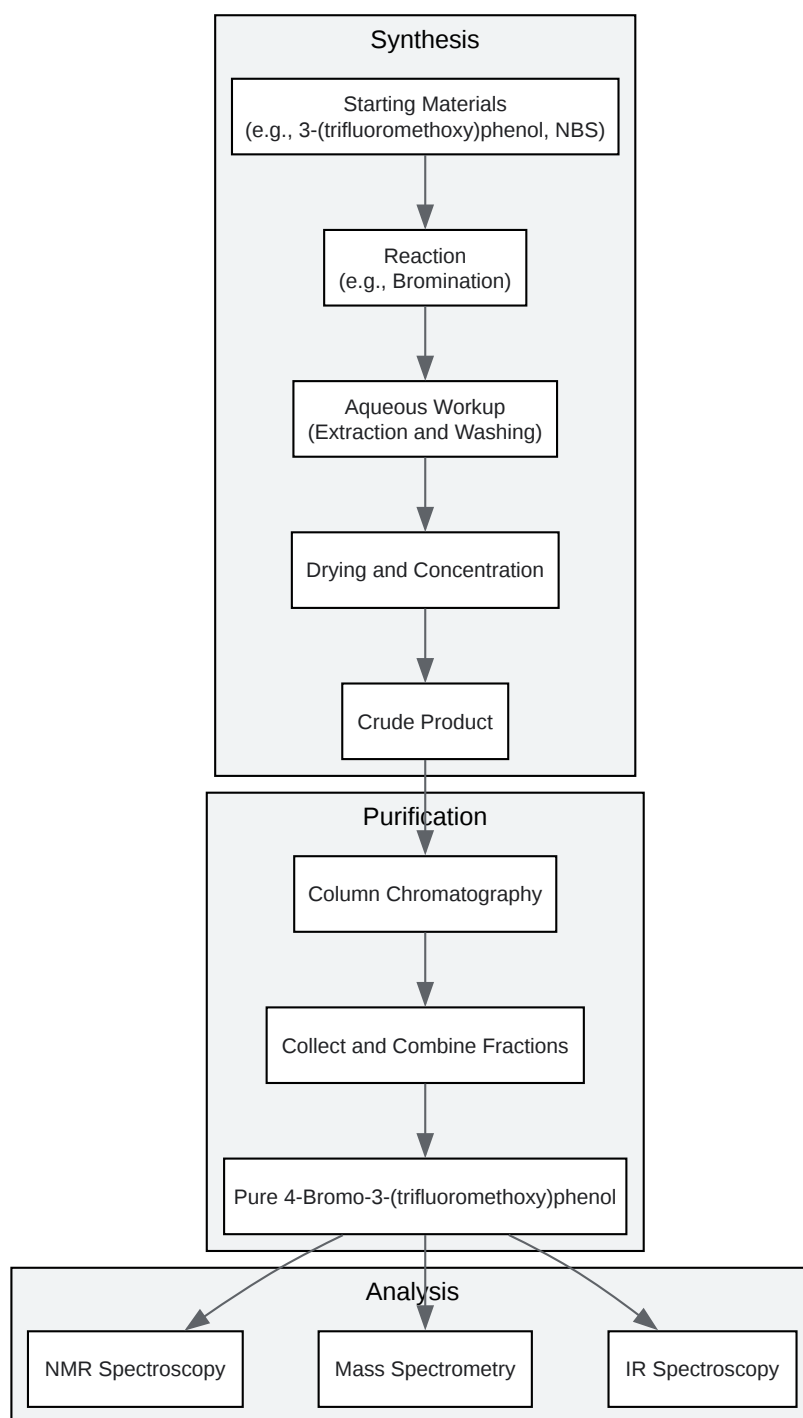
## Biological Activity and Signaling Pathways

There is currently no specific information available in the public domain regarding the biological activity or its involvement in any signaling pathways for **4-Bromo-3-(trifluoromethoxy)phenol**. The presence of the trifluoromethoxy group, a common substituent in pharmaceuticals, suggests potential for biological activity, but this would require experimental investigation.

## Visualizations

### General Synthetic Workflow

The following diagram illustrates a general workflow for the synthesis and purification of a substituted phenol like **4-Bromo-3-(trifluoromethoxy)phenol**.

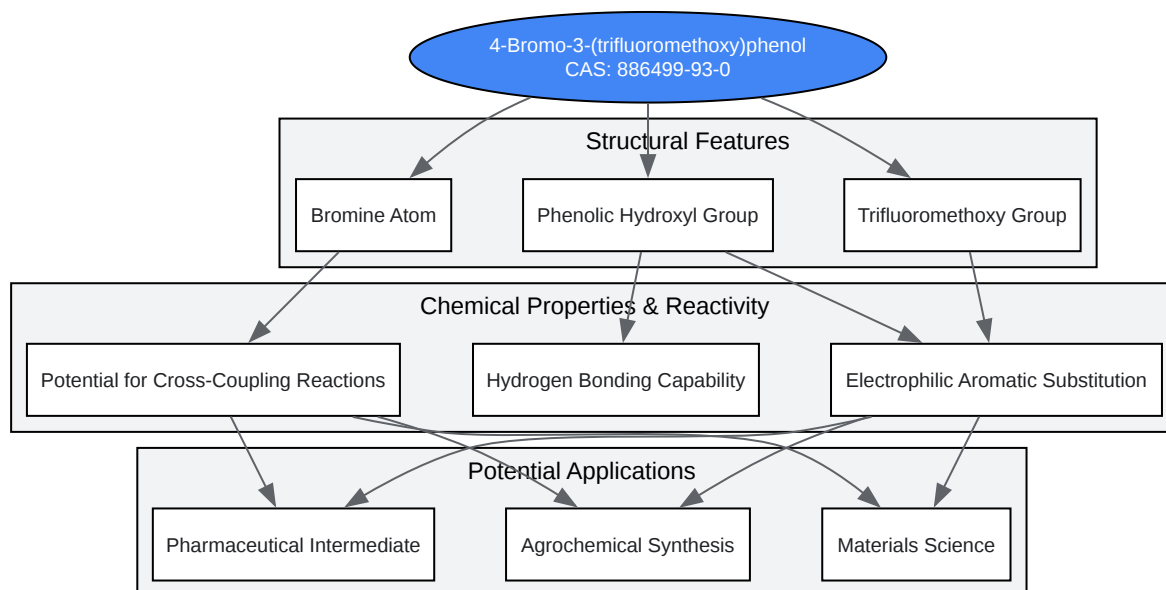


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Caption: A generalized workflow for the synthesis, purification, and analysis of **4-Bromo-3-(trifluoromethoxy)phenol**.

## Logical Relationship of Key Properties

The following diagram illustrates the relationship between the chemical structure and the key properties and applications of this compound.



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Caption: Relationship between the structural features, chemical properties, and potential applications of **4-Bromo-3-(trifluoromethoxy)phenol**.

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